

Technical Guide: Internal Standard Preparation Using Sodium Adipate-13C6

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Compound of Interest

Compound Name: Adipate-13C6 (sodium)

Cat. No.: B12389093

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Application Note & Protocol | LC-MS/MS Bioanalysis

Abstract

This technical guide details the preparation, handling, and application of Sodium Adipate-13C6 as a stable isotope-labeled internal standard (SIL-IS) for the quantification of adipic acid in biological and environmental matrices. Unlike deuterated standards, the 13C6 carbon backbone labeling offers superior stability against hydrogen-deuterium exchange (HDX) and eliminates retention time shifts often observed in reverse-phase chromatography. This protocol addresses the specific solubility characteristics of the sodium salt form and provides a validated workflow for LC-MS/MS analysis in negative electrospray ionization (ESI-) mode.

Introduction & Scientific Rationale

The Analyte: Adipic Acid

Adipic acid (Hexanedioic acid) is a dicarboxylic acid utilized as a biomarker for fatty acid oxidation disorders and as an industrial indicator for gelatin and nylon degradation. In biological matrices (urine, plasma), it exists primarily in its ionized forms depending on pH (

,

).

Why Sodium Adipate-13C6?

- **Isotopic Stability:** The 13C6 label is incorporated into the carbon backbone. Unlike deuterium (

H) labels, which can exchange with solvent protons in acidic media (common in mobile phases), the

C-carbon bond is non-exchangeable, ensuring the mass tag remains intact throughout extraction and ionization.

- **Co-Elution Fidelity:** Deuterated standards often elute slightly earlier than their unlabeled counterparts on C18 columns due to the "deuterium isotope effect."

C-labeled standards possess nearly identical physicochemical properties to the target analyte, ensuring perfect co-elution and optimal compensation for matrix effects (ion suppression/enhancement).

- **Salt vs. Acid Form:** The sodium salt form (Disodium Adipate-13C6) is preferred for stock preparation due to its high water solubility compared to the free acid, which requires organic solvents or heating.

Material Specifications & Critical Calculations

Chemical Identity

Property	Specification
Compound Name	Sodium Adipate-13C6 (Disodium Hexanedioate-13C6)
Chemical Formula	C
	H
	Na
	O
Unlabeled MW (Free Acid)	146.14 g/mol
Labeled MW (Salt)	~196.08 g/mol (Estimate based on +6 Da shift + 2 Na)
Mass Shift	+6 Da (relative to unlabeled free acid carbon backbone)
Solubility	Water: >100 mg/mL; Organic Solvents: Poor

The "Free Acid Equivalent" Calculation

CRITICAL STEP: Most analytical targets are quantified as the free acid concentration. However, you are weighing the sodium salt. You must correct for the sodium content and the isotopic mass difference to prepare an accurate stock.

Formula:

- Note: The target concentration usually refers to the labeled free acid equivalent to match the analyte's response curve logic.
- Correction Factor: If your Certificate of Analysis (CoA) lists the purity and water content, apply those factors.

Protocol: Solution Preparation

Primary Stock Solution (1.0 mg/mL Free Acid Eq.)

Solvent: HPLC-grade Water (Milli-Q). Rationale: The sodium salt is highly hydrophilic. Using pure methanol or acetonitrile can cause precipitation or slow dissolution.

- Weighing: Weigh accurately ~1.34 mg of Sodium Adipate-13C6 (adjust based on exact MW ratio from CoA) into a glass vial.
- Dissolution: Add 1.0 mL of HPLC-grade water. Vortex for 30 seconds until completely dissolved.
- Storage: Aliquot into amber glass vials. Store at -20°C. Stability: >12 months.

Working Internal Standard Solution (WIS)

Solvent: 50:50 Methanol:Water (v/v). Rationale: This matches the typical initial mobile phase conditions, preventing thermal shock or precipitation when spiking into samples.

- Dilution: Dilute the Primary Stock 1:100 to generate a 10 µg/mL WIS.
 - Example: 100 µL Stock + 9.9 mL 50:50 MeOH:H₂O.
- Daily Prep: Further dilute to 100-500 ng/mL for spiking, depending on the expected analyte range in samples.

Sample Preparation Workflow

This protocol uses a "Dilute-and-Shoot" or Protein Precipitation approach, ideal for polar dicarboxylic acids.



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Figure 1: Sample preparation workflow ensuring IS equilibration with the matrix before protein precipitation.

Key Procedural Note: Because you are using the Sodium Salt IS but analyzing in acidic mobile phase, the IS will convert to the free acid form (

-Adipic Acid) immediately upon mixing with the acidic precipitation solvent or mobile phase. This ensures it behaves exactly like the endogenous Adipic Acid.

LC-MS/MS Methodology

Chromatographic Conditions

Adipic acid is polar and poorly retained on standard C18 columns without modification.

- Column: Mixed-Mode (RP/Anion Exchange) or Specialized Organic Acid Column (e.g., Thermo Acclaim OA, 5µm, 150 x 4.0 mm).
- Mobile Phase A: 0.1% Formic Acid in Water (Maintains acidic pH to protonate carboxylic groups).
- Mobile Phase B: Acetonitrile.[\[1\]](#)
- Gradient:
 - 0-1 min: 2% B (Isocratic hold for polar retention)
 - 1-6 min: 2% -> 40% B
 - 6-8 min: 95% B (Wash)
 - 8.1 min: 2% B (Re-equilibration)

Mass Spectrometry Parameters (ESI-)

Operate in Negative Ion Mode. Adipic acid forms a stable ion.

Parameter	Unlabeled Adipic Acid	Sodium Adipate-13C6 (IS)
Precursor Ion (Q1)	145.1 m/z ()	151.1 m/z ()
Product Ion (Q3)	83.1 m/z (Loss of CO + H O)	88.1 m/z (Loss of CO + H O)
Secondary Transition	101.1 m/z (Loss of CO)	106.1 m/z (Loss of CO)
Collision Energy (CE)	-15 to -20 eV	-15 to -20 eV
Dwell Time	50 ms	50 ms

Mechanism of Fragmentation:

- Unlabeled:
- 13C6 Labeled:
- Note: The water lost () contains no carbon, so the mass shift remains consistent (+5 Da difference in product ion vs +6 Da in precursor).

Validation & Quality Control

To ensure the "Trustworthiness" of your assay, perform the following checks:

- IS Suppression Test: Inject the WIS (Working IS) in pure solvent vs. WIS spiked into a blank matrix extract.

- Acceptance: Matrix response should be >80% of solvent response. If <50%, increase dilution or improve cleanup (SPE).
- Cross-Signal Contribution:
 - Inject High Standard (Upper Limit of Quantification) without IS -> Check for signal at 151/88. (Should be < 0.5% of IS response).
 - Inject IS Only -> Check for signal at 145/83. (Should be < 20% of LLOQ response).
- Linearity: The response ratio (Area Analyte / Area IS) should be linear () across the range.

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Sources

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